

Precision Synthesis of Bioactive Scaffolds: Functionalization of 4-Fluoro-5-Indanol

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Compound of Interest

Compound Name: 4-Fluoro-2,3-dihydro-1H-inden-5-
ol

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Abstract

The incorporation of fluorine into saturated bicyclic systems represents a high-value strategy in modern medicinal chemistry, particularly for modulating metabolic stability and lipophilicity without altering steric bulk. 4-Fluoro-5-indanol (CAS 1260018-77-8) serves as a critical bioisostere for 5-indanol, offering blocked metabolism at the typically labile C4 position while modulating the pKa of the C5-hydroxyl group. This application note details the strategic derivatization of 4-fluoro-5-indanol into high-purity pharmaceutical intermediates, focusing on chemoselective etherification and controlled oxidation pathways essential for kinase inhibitor and GPCR ligand synthesis.

Strategic Analysis: The Fluorine Effect Bioisosteric Rationale

In drug design, the indane scaffold is often employed as a rigidified analog of the phenethyl moiety. However, the electron-rich aromatic ring is susceptible to Phase I metabolism (hydroxylation) at the C4 and C6 positions.

- Metabolic Blocking: Substitution at C4 with fluorine (

Å) effectively blocks CYP450-mediated oxidation while mimicking the steric profile of hydrogen (

Å).

- Electronic Modulation: The strong inductive effect (

) of the fluorine atom at the ortho position increases the acidity of the C5-hydroxyl group.

- Implication: The pKa of 4-fluoro-5-indanol is approximately 8.5–9.0, compared to ~10.0 for unsubstituted indanol. This enhances the nucleophilicity of the corresponding phenoxide anion, facilitating milder alkylation conditions.

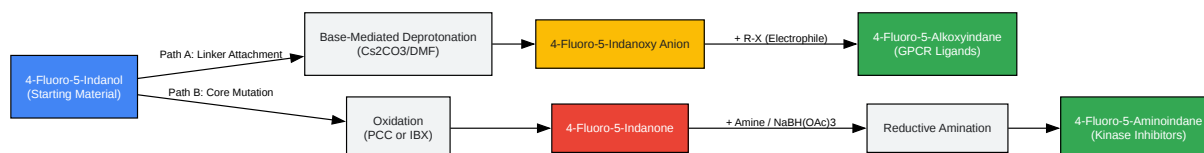
Common Pharmacophore Applications

- Kinase Inhibitors: Used as the "head" group in ATP-competitive inhibitors (e.g., VEGFR-2 targets) where the indane ring fills the hydrophobic pocket.
- GPCR Modulators: The 5-alkoxy-4-fluoroindane motif is frequently seen in melatonin receptor agonists and S1P1 receptor modulators.

Synthetic Pathways & Decision Logic

The utility of 4-fluoro-5-indanol diverges into two primary workflows: Retention of Oxidation State (Etherification) and Oxidation to Ketone (Indanone formation).

Workflow Visualization



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Caption: Divergent synthetic workflows for 4-fluoro-5-indanol. Path A retains the oxygen for ether linkages; Path B modifies the core for amine introduction.

Detailed Experimental Protocols

Protocol A: Chemoselective O-Alkylation (The Linker Strategy)

Objective: Synthesis of 4-fluoro-5-(2-morpholinoethoxy)indane (Model for solubilized drug tails).

Rationale: Due to the enhanced acidity of the 4-fluoro phenol, Cesium Carbonate (

) is preferred over Potassium Carbonate (

) to ensure complete deprotonation and suppress competitive elimination of the alkyl halide.

Materials:

- 4-Fluoro-5-indanol (1.0 eq)
- 4-(2-Chloroethyl)morpholine hydrochloride (1.2 eq)
- Cesium Carbonate (
-) (2.5 eq)
- Solvent: Anhydrous DMF or Acetonitrile (ACN)

Step-by-Step Procedure:

- Activation: Charge a reaction vessel with 4-fluoro-5-indanol (10 mmol) and anhydrous DMF (50 mL). Add
- (25 mmol) in a single portion.
- Aging: Stir the suspension at 40°C for 30 minutes. Note: This ensures formation of the phenoxide species. A color change to slight yellow/orange is typical.
- Addition: Add 4-(2-chloroethyl)morpholine hydrochloride (12 mmol) portion-wise to control exotherm.

- Reaction: Heat the mixture to 80°C for 4–6 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM) or LC-MS.

- Target Mass: Look for

[1]

- Work-up: Cool to room temperature. Pour into ice-water (200 mL). Extract with Ethyl Acetate (3 x 50 mL).
- Purification: Wash combined organics with brine, dry over

, and concentrate. Purify via flash chromatography (Silica gel, 0-10% MeOH/DCM gradient).

Data Interpretation:

- ¹H NMR (CDCl₃): The methylene protons of the indane ring (C1, C2, C3) will remain distinct multiplets (approx. 2.0–2.9 ppm). The key diagnostic is the triplet for the new

group at ~4.1 ppm.

Protocol B: Oxidation to 4-Fluoro-5-Indanone

Objective: Accessing the ketone intermediate for subsequent reductive amination. Rationale: Direct oxidation of the alcohol to the ketone. While Jones Reagent is traditional, it is harsh and generates toxic Cr(VI) waste. We utilize IBX (2-Iodoxybenzoic acid) or PCC for milder, scalable conversion, or polymer-supported Chromic Acid for easier purification [2].

Materials:

- 4-Fluoro-5-indanol (1.0 eq)
- Pyridinium Chlorochromate (PCC) (1.5 eq) OR IBX (1.2 eq)
- Celite (filter aid)
- Solvent: Dichloromethane (DCM) (anhydrous)

Step-by-Step Procedure:

- Dissolution: Dissolve 4-fluoro-5-indanol (5 mmol) in anhydrous DCM (25 mL) under nitrogen atmosphere.
- Oxidation: Add PCC (7.5 mmol) mixed with an equal weight of Celite (to prevent gumming).
- Reaction: Stir at room temperature for 3–5 hours.
 - Validation: Monitor by TLC. The ketone is typically less polar than the alcohol.
- Quench & Filter: Dilute with Diethyl Ether (50 mL). Filter the dark slurry through a pad of silica gel or Celite. Wash the pad thoroughly with Ether.
- Concentration: Evaporate solvents under reduced pressure to yield the crude 4-fluoro-5-indanone.
- Purification: Recrystallization from Hexane/EtOAc is often sufficient due to the high crystallinity of indanones.

Critical Quality Attribute (CQA):

- IR Spectroscopy: Disappearance of the broad O-H stretch (3200-3400) and appearance of a sharp Carbonyl (C=O) stretch at ~1710 (shifted slightly due to ring strain and fluorine induction).

Analytical Specifications

To ensure the integrity of intermediates generated from 4-fluoro-5-indanol, the following specifications are recommended for QC release:

Test	Method	Acceptance Criteria
Appearance	Visual	Off-white to pale beige solid
Purity	HPLC (C18, ACN/H ₂ O + 0.1% TFA)	> 98.0% Area
Identity	¹⁹ F-NMR	Singlet at approx -130 to -140 ppm (dependent on solvent)
Residual Solvent	GC-HS	DMF < 880 ppm, DCM < 600 ppm
Water Content	Karl Fischer	< 0.5% w/w

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